

"Ethyl 2-(2-chloroethoxy)acetate" molecular weight and formula

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Compound of Interest

Compound Name: Ethyl 2-(2-chloroethoxy)acetate

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An In-depth Technical Guide to **Ethyl 2-(2-chloroethoxy)acetate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the physicochemical properties of **Ethyl 2-(2-chloroethoxy)acetate**, a compound of interest in various chemical and pharmaceutical applications. This document outlines its fundamental molecular characteristics, a detailed protocol for its analysis, and a logical workflow for compound identification.

Core Molecular Data

The fundamental quantitative data for **Ethyl 2-(2-chloroethoxy)acetate** are summarized below.

Property	Value	Citations
Molecular Formula	C6H11ClO3	[1][2][3][4][5][6]
Molecular Weight	166.60 g/mol	[1][4][5][6]

Hypothetical Experimental Protocol: Characterization of Ethyl 2-(2-chloroethoxy)acetate

This section details a standard methodology for the characterization and purity assessment of **Ethyl 2-(2-chloroethoxy)acetate** using Gas Chromatography-Mass Spectrometry (GC-MS).

Objective: To confirm the identity and determine the purity of an **Ethyl 2-(2-chloroethoxy)acetate** sample.

Materials:

- **Ethyl 2-(2-chloroethoxy)acetate** sample
- High-purity solvent (e.g., Dichloromethane or Ethyl Acetate)
- Internal Standard (e.g., Dodecane)

Equipment:

- Gas Chromatograph with a Mass Spectrometer detector (GC-MS)
- Capillary column suitable for polar compounds (e.g., DB-5ms)
- Autosampler
- Analytical balance
- Volumetric flasks and pipettes

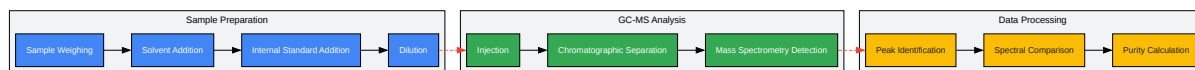
Procedure:

- Standard Preparation:
 - Accurately weigh approximately 10 mg of a certified reference standard of **Ethyl 2-(2-chloroethoxy)acetate** and dissolve it in the chosen solvent in a 10 mL volumetric flask.
 - Add a known concentration of the internal standard.
 - Dilute to the mark with the solvent.
- Sample Preparation:

- Prepare the sample by following the same procedure as the standard preparation, using the test sample of **Ethyl 2-(2-chloroethoxy)acetate**.
- GC-MS Analysis:
 - Set up the GC-MS instrument with the following parameters (example):
 - Inlet Temperature: 250°C
 - Oven Program: Start at 60°C, hold for 2 minutes, then ramp to 280°C at 10°C/min, and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - Injection Volume: 1 µL
 - MS Transfer Line Temperature: 280°C
 - Ion Source Temperature: 230°C
 - Mass Range: 40-400 amu
- Data Analysis:
 - Identify the peak corresponding to **Ethyl 2-(2-chloroethoxy)acetate** in the chromatogram by comparing its retention time with that of the reference standard.
 - Confirm the identity by comparing the mass spectrum of the sample peak with the reference spectrum.
 - Calculate the purity of the sample by comparing the peak area of the analyte to the total peak area of all components in the chromatogram.

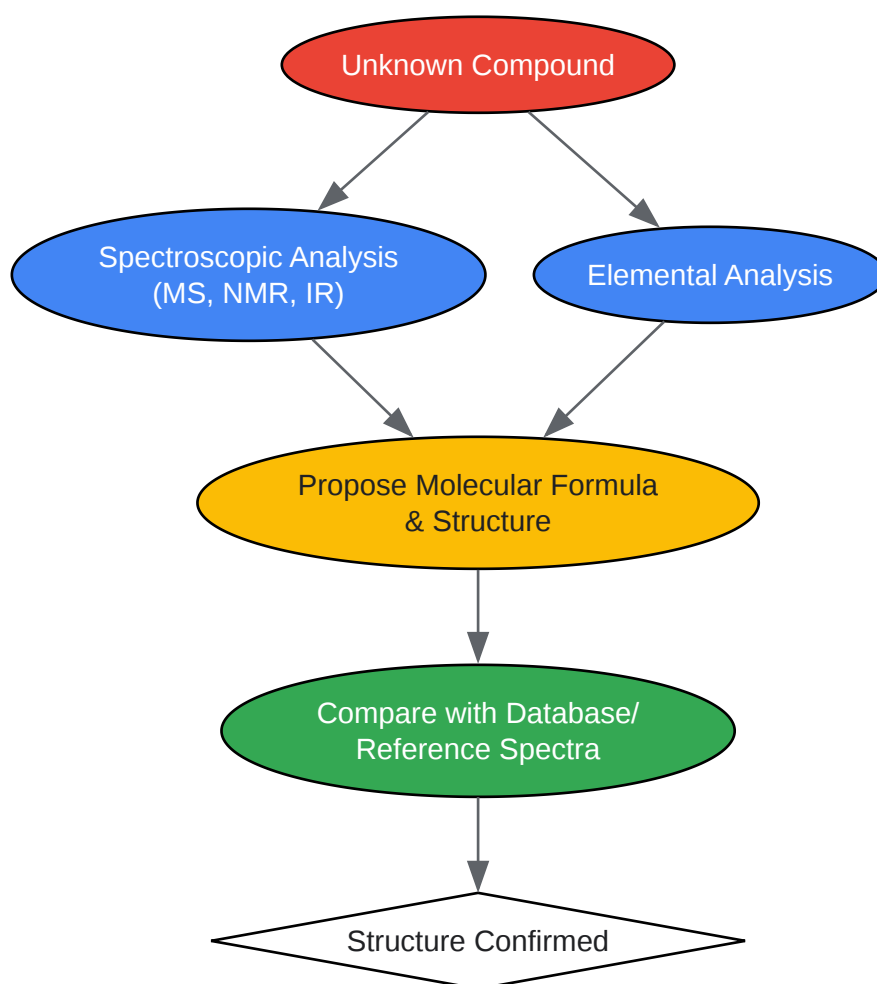
Visualization of Methodologies

The following diagrams illustrate the logical workflows relevant to the analysis of chemical compounds like **Ethyl 2-(2-chloroethoxy)acetate**.



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Caption: Experimental workflow for GC-MS analysis.



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Caption: Logical workflow for compound identification.

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References

- 1. Ethyl 2-(2-chloroethoxy)acetate | C₆H₁₁ClO₃ | CID 10964894 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
- 3. Ethyl 2 (2-Chloroethoxy) Acetate, C₆H₁₁O₃Cl, 17229-14-0, Butaneperoxoic Acid 2 Chloroethyl Ester [mallakchemicals.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. 2-(2-Chloroethoxy)ethyl acetate | C₆H₁₁ClO₃ | CID 251808 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Ethyl 2-(2-Chloroethoxy)Acetate - Protheragen [protheragen.ai]
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